

Application Note & Protocol: Synthesis of N-methoxy-N,1-dimethylcyclopropane-1-carboxamide

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Compound of Interest

Compound Name: N-methoxy-N,1-dimethylcyclopropane-1-carboxamide

CAS No.: 608537-49-1

Cat. No.: B2846733

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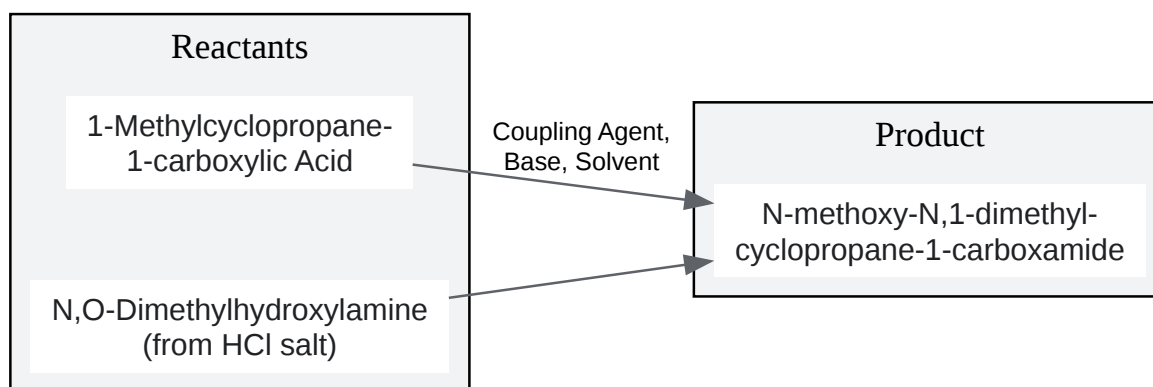
Introduction: The Strategic Value of Weinreb Amides in Synthesis

N-methoxy-N-methylamides, commonly known as Weinreb amides, are exceptionally versatile intermediates in modern organic synthesis.[1][2] First introduced by Nahm and Weinreb in 1981, their utility stems from a unique stability profile.[3] Unlike more reactive carboxylic acid derivatives, Weinreb amides react cleanly with organometallic reagents (like Grignard or organolithium reagents) to yield ketones without the common side-reaction of over-addition to form tertiary alcohols.[3][4] This selectivity is attributed to the formation of a stable, chelated tetrahedral intermediate.[2][4] Furthermore, they can be selectively reduced to aldehydes, making them a crucial functional group for building molecular complexity.[2]

This document provides a detailed guide for the synthesis of **N-methoxy-N,1-dimethylcyclopropane-1-carboxamide** from its parent carboxylic acid, 1-methylcyclopropane-1-carboxylic acid. This target molecule, incorporating a constrained cyclopropyl ring, represents a valuable building block for generating novel chemical entities in pharmaceutical and agrochemical research. We present two robust protocols using different coupling strategies to provide flexibility based on available laboratory resources and substrate-specific requirements.

Overall Reaction Scheme

The fundamental transformation involves the coupling of 1-methylcyclopropane-1-carboxylic acid with N,O-dimethylhydroxylamine, typically from its more stable hydrochloride salt. This requires the activation of the carboxylic acid's carboxyl group to facilitate nucleophilic attack by the hydroxylamine.



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Caption: General synthesis of the target Weinreb amide.

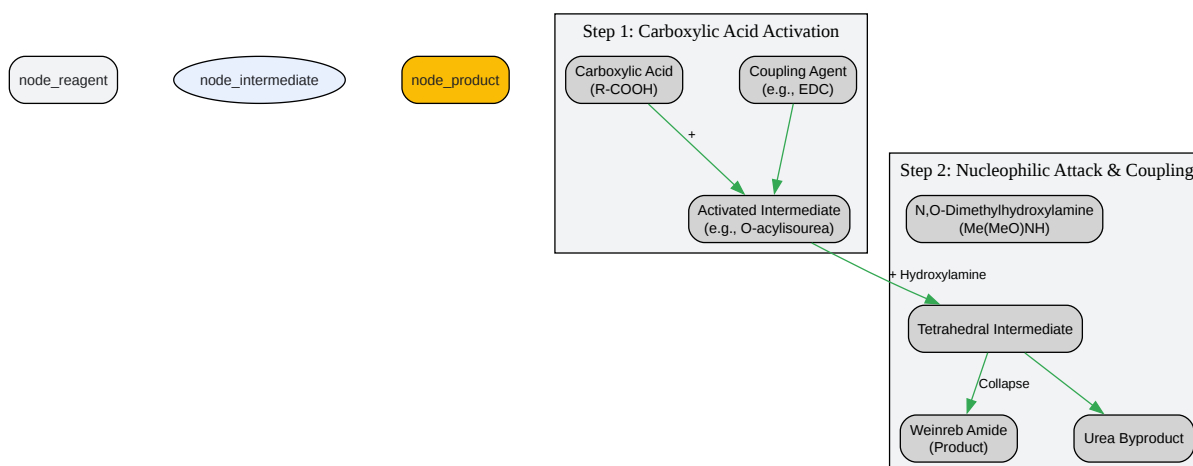
Mechanistic Rationale: Activating the Carboxyl Group

Direct amidation of a carboxylic acid is generally unfavorable. The core principle of Weinreb amide synthesis from a carboxylic acid is the in-situ conversion of the hydroxyl group of the carboxylic acid into a better leaving group. This "activation" creates a highly electrophilic carbonyl carbon that is susceptible to nucleophilic attack by N,O-dimethylhydroxylamine.

Common strategies include:

- Carbodiimide Coupling: Reagents like DCC or EDC (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide) react with the carboxylic acid to form a highly reactive O-acylisourea intermediate.
- Mixed Anhydride Formation: Activating agents such as isobutyl chloroformate or methanesulfonyl chloride react with the carboxylate (formed in the presence of a base) to generate a mixed anhydride, which is an excellent acylating agent.[5]

The free N,O-dimethylhydroxylamine, liberated from its hydrochloride salt by a tertiary amine base (e.g., triethylamine or N,N-diisopropylethylamine), then attacks the activated carbonyl. The base serves the dual purpose of neutralizing the hydrochloride salt and scavenging the acid generated during the activation step.[5][6]

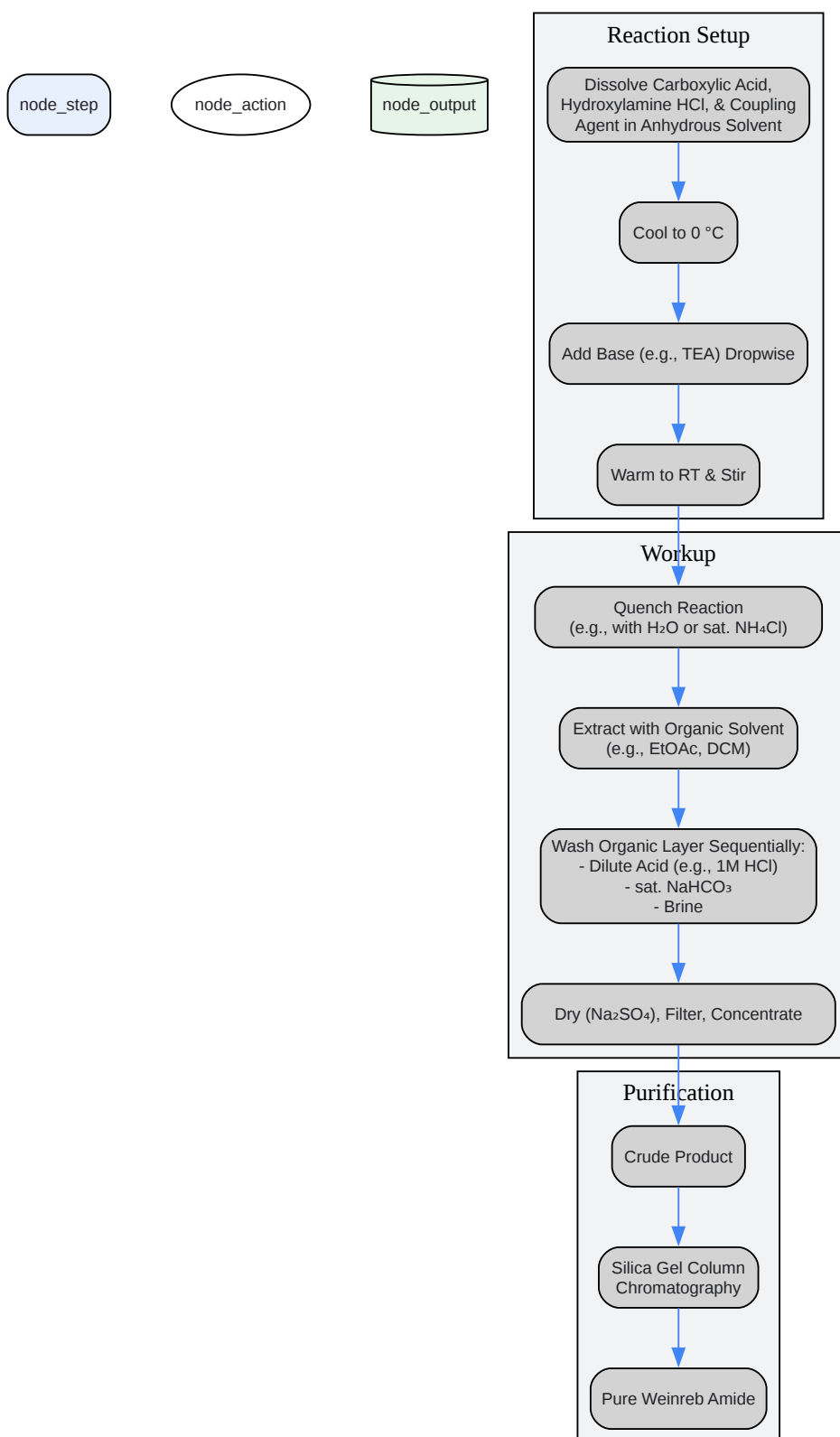


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Caption: General mechanism using a carbodiimide coupling agent.

Experimental Workflow: From Reagents to Product

The overall laboratory process follows a logical sequence of reaction, workup, and purification. Careful execution of each step is critical for achieving high yield and purity.



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Caption: A typical experimental workflow for Weinreb amide synthesis.

Protocol 1: EDC/HOBt Mediated Coupling

This protocol utilizes the widely adopted 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) in conjunction with Hydroxybenzotriazole (HOBt) to efficiently generate the Weinreb amide under mild conditions. HOBt is added to suppress side reactions and minimize potential racemization if chiral centers are present.

Materials and Reagents

Reagent	Formula	MW (g/mol)	Molarity/Purity	Supplier Example
1-Methylcyclopropane-1-carboxylic acid	C ₅ H ₈ O ₂	100.12	>98%	Sigma-Aldrich
N,O-Dimethylhydroxylamine hydrochloride	C ₂ H ₈ ClNO	97.54	>98%	Sigma-Aldrich
EDC Hydrochloride	C ₈ H ₁₈ ClN ₃	191.70	>98%	Sigma-Aldrich
HOBt Hydrate	C ₆ H ₅ N ₃ O·xH ₂ O	135.13 (anh.)	>97%	Sigma-Aldrich
N,N-Diisopropylethylamine (DIPEA)	C ₈ H ₁₉ N	129.24	>99%	Sigma-Aldrich
Dichloromethane (DCM), Anhydrous	CH ₂ Cl ₂	84.93	>99.8%	Sigma-Aldrich
Ethyl Acetate (EtOAc)	C ₄ H ₈ O ₂	88.11	ACS Grade	Fisher Scientific
Hexanes	C ₆ H ₁₄	-	ACS Grade	Fisher Scientific
Sodium Sulfate (Na ₂ SO ₄), Anhydrous	Na ₂ SO ₄	142.04	Granular	Fisher Scientific

Step-by-Step Methodology

- Setup: To a flame-dried round-bottom flask under a nitrogen atmosphere, add 1-methylcyclopropane-1-carboxylic acid (1.00 g, 10.0 mmol, 1.0 eq), N,O-dimethylhydroxylamine hydrochloride (1.07 g, 11.0 mmol, 1.1 eq), and HOBt hydrate (1.68 g, 11.0 mmol, 1.1 eq).

- Dissolution: Add anhydrous dichloromethane (DCM, 50 mL) and stir the resulting suspension.
- Activation: Add EDC hydrochloride (2.11 g, 11.0 mmol, 1.1 eq) to the mixture in one portion.
- Cooling: Cool the flask to 0 °C using an ice-water bath.
- Base Addition: Slowly add N,N-diisopropylethylamine (DIPEA, 4.35 mL, 25.0 mmol, 2.5 eq) dropwise over 10 minutes, ensuring the internal temperature does not rise significantly.
- Reaction: After the addition is complete, remove the ice bath and allow the reaction to warm to room temperature. Stir for 12-18 hours. Monitor the reaction progress by TLC or LC-MS.
- Workup:
 - Dilute the reaction mixture with DCM (50 mL).
 - Wash the organic layer sequentially with 1M HCl (2 x 50 mL), saturated NaHCO₃ solution (2 x 50 mL), and brine (1 x 50 mL).
 - Dry the organic phase over anhydrous Na₂SO₄, filter, and concentrate under reduced pressure to yield the crude product.
- Purification: Purify the crude oil by flash column chromatography on silica gel, eluting with a gradient of ethyl acetate in hexanes (e.g., 10% to 40% EtOAc) to afford **N-methoxy-N,1-dimethylcyclopropane-1-carboxamide** as a clear oil.

Protocol 2: Mixed Anhydride Synthesis via Methanesulfonyl Chloride

This method is particularly effective for sterically hindered carboxylic acids and offers a cost-effective alternative to peptide coupling reagents.[5] The reaction proceeds via a mixed methanesulfonic anhydride intermediate.

Materials and Reagents

Reagent	Formula	MW (g/mol)	Molarity/Purity	Supplier Example
1-Methylcyclopropane-1-carboxylic acid	C ₅ H ₈ O ₂	100.12	>98%	Sigma-Aldrich
N,O-Dimethylhydroxylamine hydrochloride	C ₂ H ₈ ClNO	97.54	>98%	Sigma-Aldrich
Methanesulfonyl Chloride (MsCl)	CH ₃ ClO ₂ S	114.55	>99.5%	Sigma-Aldrich
Triethylamine (TEA)	C ₆ H ₁₅ N	101.19	>99.5%	Sigma-Aldrich
Tetrahydrofuran (THF), Anhydrous	C ₄ H ₈ O	72.11	>99.9%	Sigma-Aldrich
Ethyl Acetate (EtOAc)	C ₄ H ₈ O ₂	88.11	ACS Grade	Fisher Scientific
Hexanes	C ₆ H ₁₄	-	ACS Grade	Fisher Scientific
Sodium Sulfate (Na ₂ SO ₄), Anhydrous	Na ₂ SO ₄	142.04	Granular	Fisher Scientific

Step-by-Step Methodology

- Setup: To a flame-dried round-bottom flask under a nitrogen atmosphere, add 1-methylcyclopropane-1-carboxylic acid (1.00 g, 10.0 mmol, 1.0 eq) and anhydrous tetrahydrofuran (THF, 50 mL).
- Cooling: Cool the solution to 0 °C in an ice-water bath.
- Base Addition: Add triethylamine (TEA, 3.07 mL, 22.0 mmol, 2.2 eq).

- Activation: Add methanesulfonyl chloride (0.85 mL, 11.0 mmol, 1.1 eq) dropwise. A white precipitate (triethylamine hydrochloride) will form. Stir the suspension at 0 °C for 1 hour.
- Coupling: In a separate flask, suspend N,O-dimethylhydroxylamine hydrochloride (1.07 g, 11.0 mmol, 1.1 eq) in anhydrous THF (20 mL) and add TEA (1.54 mL, 11.0 mmol, 1.1 eq). Stir for 15 minutes at room temperature, then cool to 0 °C. Add this hydroxylamine solution to the mixed anhydride suspension via cannula.
- Reaction: Allow the combined mixture to warm to room temperature and stir for 4-6 hours. Monitor the reaction progress by TLC or LC-MS.
- Workup:
 - Filter the reaction mixture to remove the triethylamine hydrochloride precipitate, washing the solid with THF.
 - Concentrate the filtrate under reduced pressure.
 - Dissolve the residue in ethyl acetate (100 mL).
 - Wash the organic layer sequentially with saturated NaHCO₃ solution (2 x 50 mL) and brine (1 x 50 mL).
 - Dry the organic phase over anhydrous Na₂SO₄, filter, and concentrate. The major byproduct, N-methoxy-N-methylmethanesulfonamide, can often be removed under high vacuum.^[5]
- Purification: If necessary, purify the crude product by flash column chromatography on silica gel using a gradient of ethyl acetate in hexanes.

Data Summary and Protocol Comparison

Parameter	Protocol 1: EDC/HOBt Coupling	Protocol 2: Mixed Anhydride (MsCl)
Activating Agent	EDC / HOBt	Methanesulfonyl Chloride
Base	DIPEA	Triethylamine (TEA)
Solvent	Dichloromethane (DCM)	Tetrahydrofuran (THF)
Reaction Time	12-18 hours	4-6 hours
Temperature	0 °C to Room Temperature	0 °C to Room Temperature
Pros	Very mild conditions; low risk of side reactions; water-soluble byproducts are easily removed during workup.	Cost-effective reagents; faster reaction time; effective for sterically demanding substrates.[5]
Cons	Reagents are more expensive; longer reaction time.	Requires careful temperature control during MsCl addition; byproduct removal may require vacuum.
Typical Yields	75-90%	70-85%

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